

Essential Safety and Operational Guide for Handling Zirconium Sulfate Tetrahydrate

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Compound of Interest

Compound Name: Zirconium sulfate tetrahydrate

Cat. No.: B1593208

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Zirconium sulfate tetrahydrate**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Physicochemical and Toxicological Data

A summary of key quantitative data for **Zirconium sulfate tetrahydrate** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	$\text{Zr}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$	[1]
Molecular Weight	355.40 g/mol	[1]
Appearance	White crystalline powder	[2]
Melting Point	410°C	[1]
Solubility in Water	52.5 g/100 g solution	[3][4]
Specific Gravity	3.22	[1]
Oral LD50 (Rat)	3500 mg/kg	[1][2]
ACGIH TWA	5 mg/m ³ (as Zirconium)	[1][2]
NIOSH TWA	5 mg/m ³ (as Zirconium)	[2]
OSHA PEL	5 mg/m ³ (as Zirconium)	[1]
NIOSH STEL	10 mg/m ³ (as Zirconium)	[2]
NIOSH IDLH	50 mg/m ³ (as Zirconium)	[2]

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **Zirconium sulfate tetrahydrate** to prevent skin, eye, and respiratory exposure.[2][5]

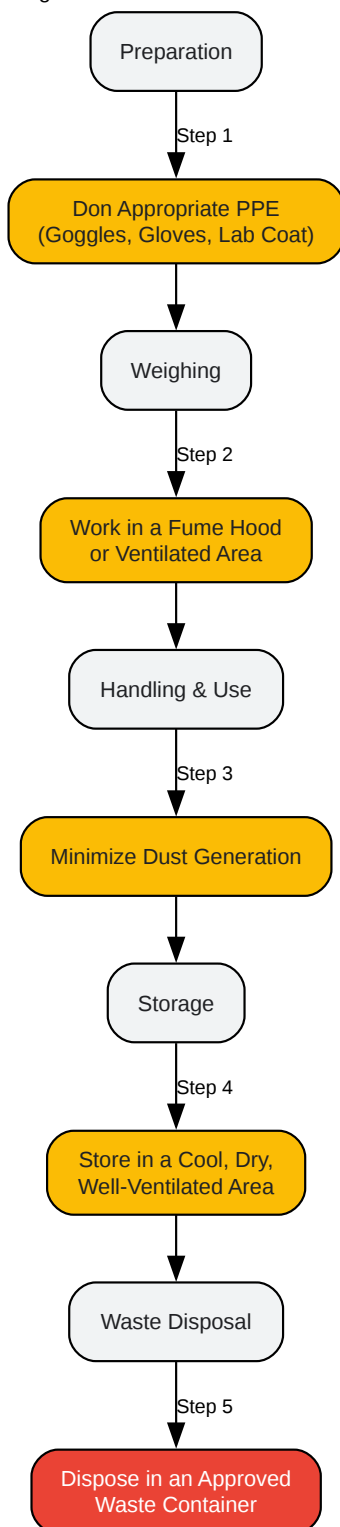
- Eye and Face Protection: Wear chemical safety goggles or a face shield.[1][2][5] Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear nitrile or rubber gloves.[1][6] Before use, inspect gloves for any signs of degradation or puncture.
 - Lab Coat/Protective Clothing: A lab coat or a chemical-resistant suit is required to prevent skin contact.[1][2][6]

- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH/MSHA-approved air-purifying dust or mist respirator.[\[1\]](#)[\[2\]](#)

Standard Operating Procedure for Handling

The following workflow outlines the standard procedure for the safe handling of **Zirconium sulfate tetrahydrate** from receipt to disposal.

Standard Operating Procedure for Zirconium Sulfate Tetrahydrate



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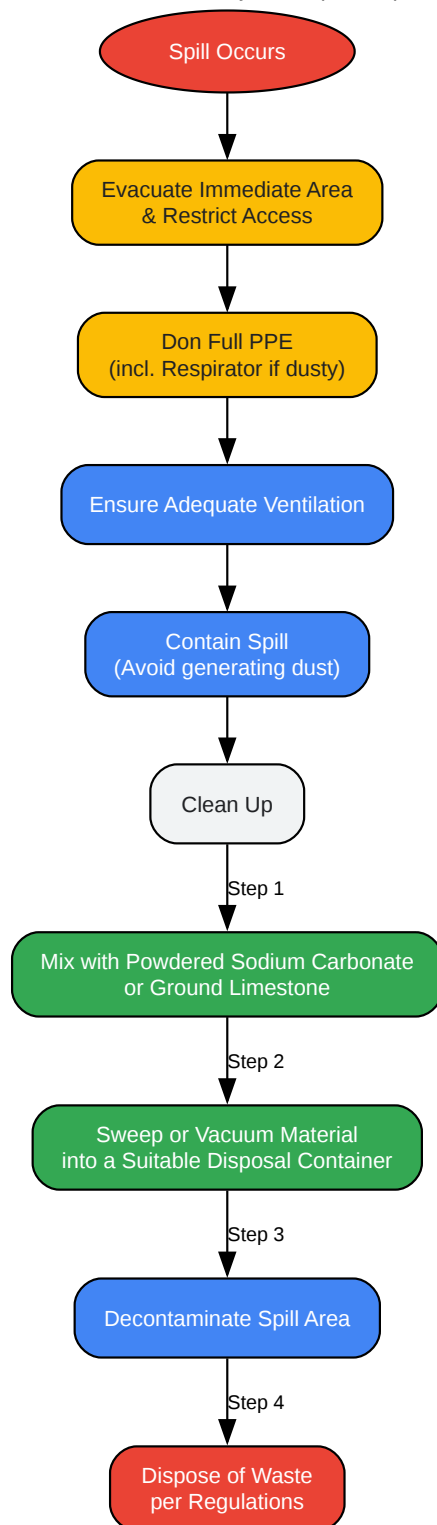
Safe handling workflow for **Zirconium sulfate tetrahydrate**.

Emergency Procedures: Spill and Exposure Response

Immediate and appropriate action is crucial in the event of a spill or personnel exposure.

In the case of a spill, follow this workflow to ensure safe cleanup and containment.

Zirconium Sulfate Tetrahydrate Spill Response



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Workflow for responding to a **Zirconium sulfate tetrahydrate** spill.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Seek immediate medical attention.[1][2]
- Skin Contact: Remove contaminated clothing and shoes.[1][2] Flush skin with plenty of soap and water for at least 15 minutes.[1][2][7] If irritation persists, seek medical attention.[1]
- Inhalation: Move the individual to fresh air immediately.[1][2] If breathing is difficult, administer oxygen.[1][2] If the individual is not breathing, give artificial respiration.[1][2] Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[2] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[1][2]

Handling and Storage

- Handling: Minimize dust generation and accumulation.[2] Avoid contact with eyes, skin, and clothing.[2] Use with adequate ventilation.[1][2] Wash hands thoroughly after handling.[7]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong bases and oxidizing agents.[1][2]

Disposal Plan

Dispose of **Zirconium sulfate tetrahydrate** in accordance with all applicable local, state, and federal regulations.[1] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[7] Do not allow the material to be released into the environment.[7][8] For spills, the collected waste should be placed in a suitable, closed container for disposal.[2][7][8]

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